

Personal protective equipment for handling Diethyl dimethylmalonate

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Compound of Interest

Compound Name: Diethyl dimethylmalonate

Cat. No.: B162715

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Essential Safety and Handling Guide for Diethyl Dimethylmalonate

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Diethyl dimethylmalonate** (CAS No. 1619-62-1) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Diethyl dimethylmalonate is a combustible liquid that can cause irritation to the skin, eyes, and respiratory tract.^{[1][2]} Ingestion or inhalation may be harmful.^{[1][2]} Adherence to proper PPE protocols is mandatory to minimize exposure risks.

| Hazard | OSHA Hazard Class | Precautionary Statement(s) |
|-----------------|----------------------------------|--|
| Flammability | Combustible Liquid | P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. |
| Skin Irritation | May cause skin irritation | P264: Wash skin thoroughly after handling. P280: Wear protective gloves. |
| Eye Irritation | May cause eye irritation | P280: Wear eye protection/face protection. |
| Ingestion | Harmful if swallowed | P270: Do not eat, drink or smoke when using this product. P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. |
| Environmental | Avoid release to the environment | P273: Avoid release to the environment. |

| Personal Protective Equipment (PPE) | Specification | Standard |
|-------------------------------------|--|--|
| Eye and Face Protection | Face shield and safety glasses | NIOSH (US) or EN 166 (EU) approved |
| Skin Protection | Handle with gloves. Dispose of contaminated gloves after use. | Inspect gloves prior to use. Use proper glove removal technique. |
| Respiratory Protection | Air-purifying respirators with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. A full-face supplied-air respirator is recommended if it is the sole means of protection. | NIOSH (US) or CEN (EU) approved |

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin and eyes, and inhalation of vapor or mist.
- Keep away from sources of ignition and prevent the buildup of electrostatic charge.
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.
- Wash hands before breaks and at the end of the workday.

Spill Management:

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation. Remove all sources of ignition.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains.
- Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[\[2\]](#)

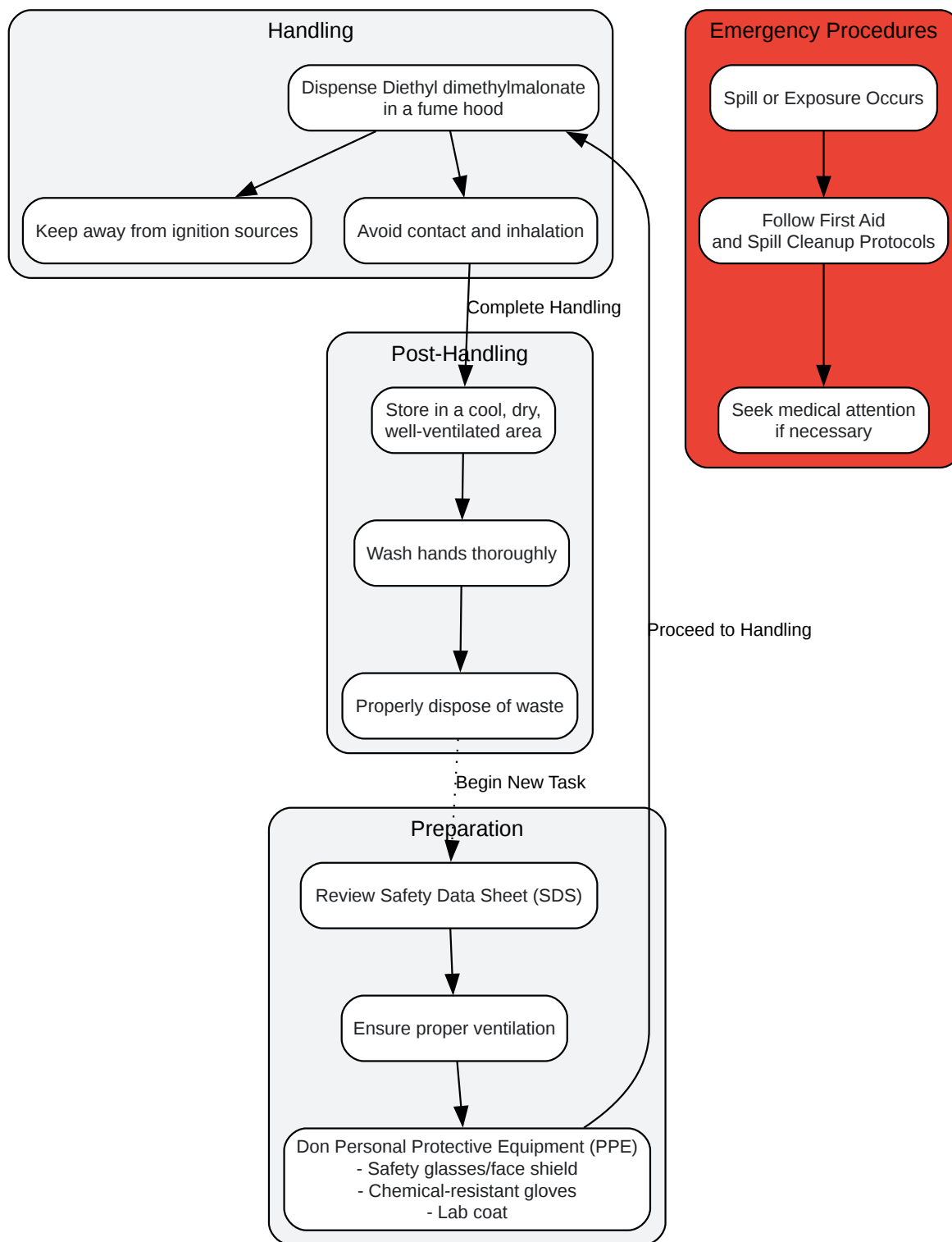
Disposal:

- Dispose of the unused product and contaminated packaging in an approved waste disposal plant.
- This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Always follow local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)

Emergency First Aid Procedures

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. |
| Skin Contact | Wash off with soap and plenty of water. Consult a physician. |
| Eye Contact | Flush eyes with water as a precaution. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. |

Workflow for Safe Handling of Diethyl Dimethylmalonate



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Caption: Workflow for the safe handling of **Diethyl dimethylmalonate**.

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References

- 1. dept.harpercollege.edu [dept.harpercollege.edu]
- 2. westliberty.edu [westliberty.edu]
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